

Ifenprodil Tartrate: A Comparative Analysis of Efficacy in Preclinical Models of Neurodegeneration

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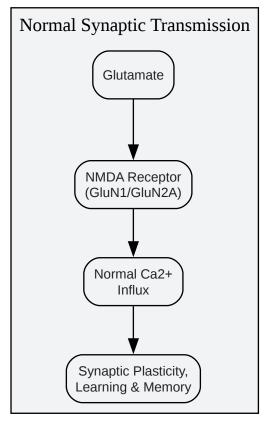
Compound of Interest		
Compound Name:	Ifenprodil tartrate	
Cat. No.:	B8810540	Get Quote

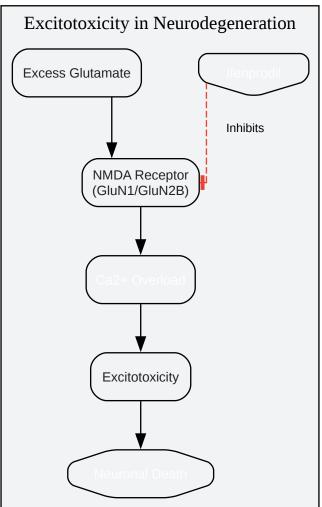
Ifenprodil, a selective antagonist of the GluN2B subunit of the N-methyl-D-aspartate (NMDA) receptor, has emerged as a significant compound of interest in the study of neurodegenerative diseases.[1][2][3] Its mechanism of action, which involves blocking the excitotoxic effects of excessive glutamate, positions it as a potential therapeutic agent for a range of neurological disorders characterized by neuronal cell death.[1][4] This guide provides a comparative analysis of **ifenprodil tartrate**'s efficacy across various animal models of neurodegeneration, presenting key experimental data and methodologies for researchers, scientists, and drug development professionals.

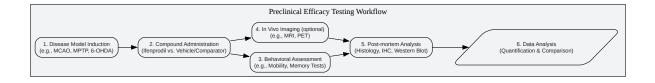
Mechanism of Action: Targeting Glutamate Excitotoxicity

Glutamate is the primary excitatory neurotransmitter in the central nervous system, and its interaction with NMDA receptors is crucial for synaptic plasticity, learning, and memory. However, overstimulation of these receptors, particularly those containing the GluN2B subunit, leads to an excessive influx of calcium ions (Ca2+).[1] This triggers a cascade of intracellular events, including the activation of proteases and nucleases, mitochondrial dysfunction, and the production of reactive oxygen species, ultimately culminating in neuronal death—a process known as excitotoxicity.[1] Ifenprodil selectively binds to the GluN2B subunit, non-competitively inhibiting the receptor and mitigating this damaging cascade.[3]

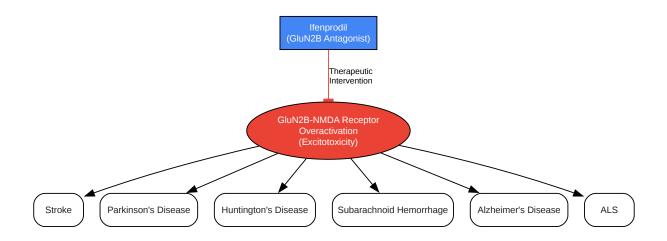












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